

An In-depth Technical Guide to C₆H₄BrNO₃ Isomers

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Compound of Interest

Compound Name: 3-Bromo-4-nitrophenol

Cat. No.: B022720

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known isomers of the molecular formula C₆H₄BrNO₃, with a primary focus on 4-Bromo-3-nitrophenol due to the availability of scientific data. This document summarizes key chemical properties, experimental protocols for synthesis, and discusses the limited available information on the biological activity of these compounds. The guide is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug discovery.

Core Isomers and Physicochemical Data

The molecular formula C₆H₄BrNO₃ corresponds to two primary identified isomers. The quantitative data for these compounds are summarized in the table below for ease of comparison.

Property	4-Bromo-3-nitrophenol	(6-Bromo-3-pyridinyl) hydrogen carbonate
Molecular Weight	218.00 g/mol	218.00 g/mol
CAS Number	78137-76-5[1]	Not available
Appearance	Brown to very dark orange/brown solid[2]	Not available
Melting Point	144-145 °C[2]	Not available
Boiling Point	281 °C[2]	Not available
Density	1.881 g/cm³[2]	Not available
pKa	7.65 ± 0.10 (Predicted)[2]	Not available
Solubility	Sparingly soluble in water[1]	Not available

Note: There is a significant lack of publicly available experimental data for (6-Bromo-3-pyridinyl) hydrogen carbonate.

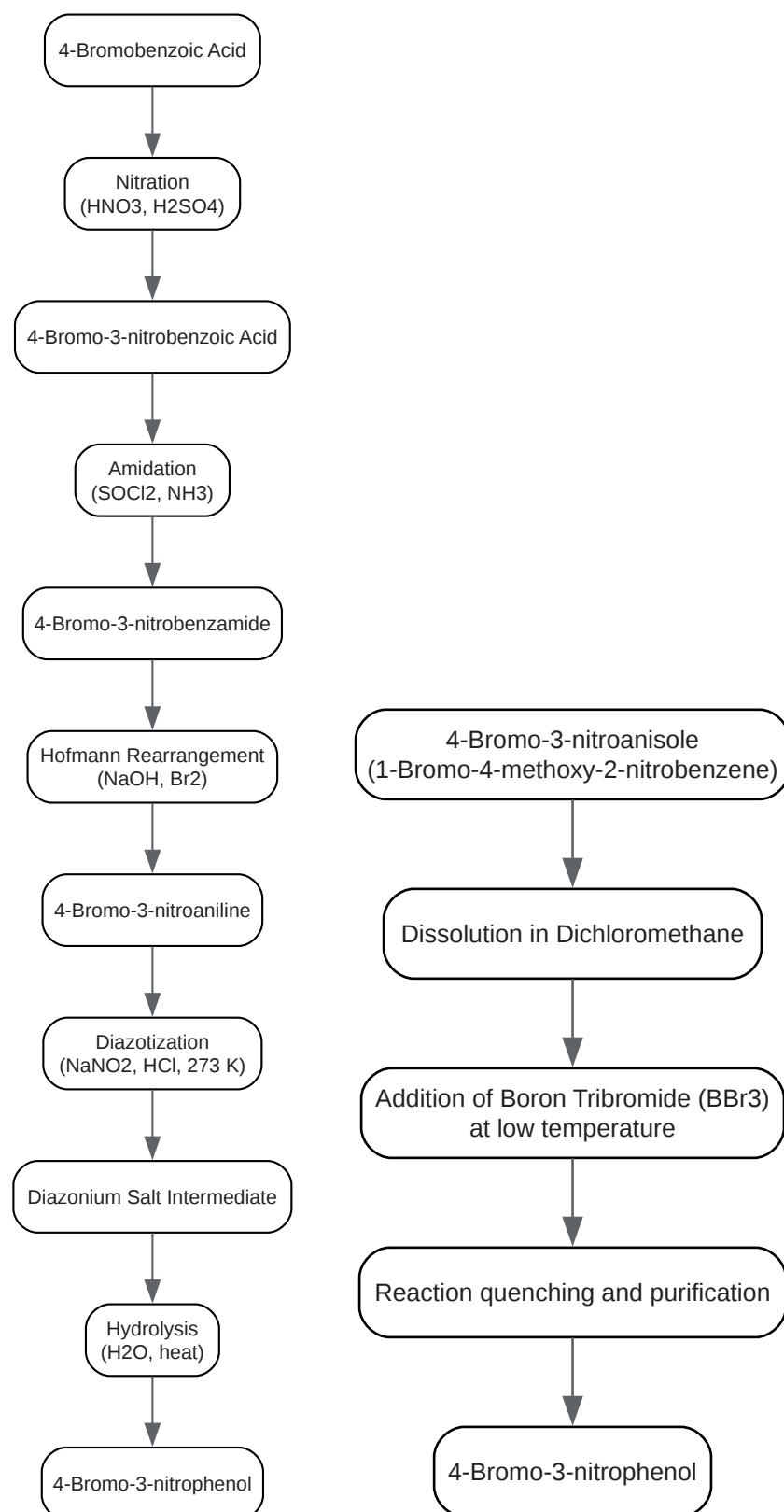
Experimental Protocols: Synthesis of 4-Bromo-3-nitrophenol

Two primary synthetic routes for 4-Bromo-3-nitrophenol have been identified in the literature.

Synthesis from 4-Bromobenzoic Acid

This multi-step synthesis involves the nitration of 4-bromobenzoic acid followed by a series of transformations to yield the final product.[3]

Experimental Workflow Diagram:

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References

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